

A Comprehensive Technical Guide to 2,6-Dibromo-4-chloroaniline

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Compound of Interest

Compound Name: 2,6-Dibromo-4-chloroaniline

Cat. No.: B1580550

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This guide provides an in-depth overview of the molecular structure, chemical properties, and synthesis of **2,6-Dibromo-4-chloroaniline**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2,6-dibromo-4-chloroaniline**.^[1] Its chemical structure consists of a central aniline ring (a benzene ring substituted with an amino group, -NH₂). The ring is further substituted with two bromine atoms at positions 2 and 6, and a chlorine atom at position 4.^[2] The systematic arrangement of these halogen atoms on the aniline core dictates its chemical reactivity and physical properties. The molecule is nearly planar.^{[3][4]}

Caption: 2D molecular structure of **2,6-Dibromo-4-chloroaniline**.

Physicochemical and Computed Properties

The key properties of **2,6-Dibromo-4-chloroaniline** are summarized below. This data is essential for understanding its behavior in various chemical and biological systems.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₄ Br ₂ ClN	[1][2]
Molecular Weight	285.36 g/mol	[1]
CAS Registry Number	874-17-9	[1][2]
Appearance	White to off-white or yellow crystalline solid	[2]
Melting Point	94-96 °C	[5]
Boiling Point	301 °C	[6]
Topological Polar Surface Area (TPSA)	26.02 Å ²	[7]
XLogP3-AA	3.3	[1]
InChI Key	XEYLQXUJSOJWJV-UHFFFAOYSA-N	[1][8]
Canonical SMILES	<chem>C1=C(C=C(C(=C1Br)N)Br)Cl</chem>	[1][8]

Experimental Protocols

Synthesis of **2,6-Dibromo-4-chloroaniline** via Bromination of p-Chloroaniline

The synthesis of **2,6-Dibromo-4-chloroaniline** is commonly achieved through the electrophilic bromination of 4-chloroaniline.[5][9] The amino group of the starting material is a strong activating group, directing the incoming bromine atoms to the ortho positions (2 and 6).

Materials:

- 4-chloroaniline
- Glacial Acetic Acid
- Bromine (Br₂)
- Sodium Hydroxide (NaOH) solution

- Ethanol
- Deionized Water

Methodology:

- **Dissolution:** Dissolve a known quantity of 4-chloroaniline in glacial acetic acid within a three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser. The reaction should be conducted in a well-ventilated fume hood.
- **Bromination:** While stirring the solution at room temperature, slowly add a stoichiometric amount (2 equivalents) of bromine, also dissolved in a small amount of glacial acetic acid, from the dropping funnel. To prevent over-bromination, the temperature should be carefully monitored and maintained.[\[10\]](#)
- **Reaction Completion:** After the addition of bromine is complete, continue to stir the reaction mixture at room temperature for several hours until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- **Precipitation:** Pour the reaction mixture into a beaker containing a large volume of cold water. This will cause the product to precipitate out of the solution.
- **Neutralization and Filtration:** Neutralize the mixture with a dilute sodium hydroxide solution to remove excess acid. Collect the solid product by vacuum filtration and wash it thoroughly with water to remove any remaining impurities.
- **Recrystallization:** Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to obtain pure **2,6-Dibromo-4-chloroaniline** as colorless needles.[\[11\]](#) The final product can be dried in a vacuum oven.

This protocol is based on established methods for the halogenation of anilines and provides a reliable route to the target compound.[\[4\]](#)

Applications and Safety

2,6-Dibromo-4-chloroaniline serves as a crucial intermediate in the synthesis of various organic compounds, including pharmaceuticals, dyes, and agrochemicals.[\[2\]](#) Due to its

chemical structure, it is a versatile building block for creating more complex molecules.

Safety Information: **2,6-Dibromo-4-chloroaniline** is classified as an irritant.[6] It may cause skin and serious eye irritation.[1][2] It is also considered harmful if swallowed or inhaled.[2] Appropriate personal protective equipment (PPE), such as gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be performed in a well-ventilated area or a fume hood.[2]

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